

LEWATIT® TP-208 for Selective Cobalt Recovery: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LEWATIT TP-208

CAS No.: 126602-47-9

Cat. No.: B1177401

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive validation of LEWATIT® TP-208, a weakly acidic, macroporous cation exchange resin with iminodiacetic acid (IDA) functional groups, for the selective recovery of cobalt. Its performance is objectively compared with other commercially available resins, supported by experimental data to facilitate informed decisions in process development and research applications.

Executive Summary

LEWATIT® TP-208 demonstrates a notable affinity for cobalt, positioning it as a viable option for purification and recovery processes. The selectivity of this iminodiacetic acid resin follows the general order: Copper > Lead > Nickel > Zinc > Cobalt > Iron (II) > Manganese > Calcium. [1][2][3] While it shows high efficiency in cobalt uptake, its performance relative to other ions, particularly copper and nickel, is a critical consideration for process design. Experimental data indicates that in acidic conditions, other resins such as LEWATIT® MonoPlus TP-220, which features bis-picolylamine functional groups, may offer superior dynamic capacity and selectivity for cobalt in the presence of high concentrations of other metals.[4]

Performance Comparison of Chelating Resins

The selection of an appropriate chelating resin is paramount for achieving optimal separation and recovery of cobalt. The following tables summarize the performance of LEWATIT® TP-208 in comparison to other relevant ion exchange resins based on available experimental data.

Table 1: Dynamic Capacity for Metal Ions in Acidic Media (pH 2.5 ± 0.03)[4]

Resin	Functional Group	Dynamic Capacity (g/L of resin)		
		Copper (Cu ²⁺)	Nickel (Ni ²⁺)	Cobalt (Co ²⁺)
LEWATIT® TP-208	Iminodiacetic Acid	30.6 ± 1.3	9.1 ± 0.17	1.3 ± 0.08
LEWATIT® MonoPlus TP-220	Bis-picolylamine	43.3 ± 1.4	22.1 ± 2.1	3.6 ± 0.4

Table 2: General Selectivity and Performance Characteristics of Iminodiacetic Acid Resins

Resin	Key Characteristics	Reported Cobalt Performance Insights
LEWATIT® TP-208	Modified polymer structure for enhanced alkaline earth and heavy metal adsorption.[2]	Lower dynamic capacity for cobalt compared to TP-220 in acidic conditions.[4] Metal uptake is pH-dependent, decreasing in more acidic solutions.[5]
Amberlite® IRC748	High selectivity for nickel and cobalt, allowing for separation from magnesium and manganese at pH 4-5.	Adsorption of cobalt increases with increasing pH.[6]
Purolite® S930	Iminodiacetic acid functionality with high selectivity for heavy metals.	Can achieve over 97% recovery for copper, nickel, and cobalt at pH 2.7-3.0.[7]

Experimental Protocols

A detailed methodology is crucial for the reproducible validation of resin performance. The following protocols are based on documented experimental procedures for cobalt recovery using chelating ion exchange resins.

I. Batch Adsorption Equilibrium Protocol

This protocol is designed to determine the equilibrium adsorption capacity of LEWATIT® TP-208 for cobalt.

- Resin Pre-conditioning:
 - Wash the resin with deionized water to remove any impurities.
 - Convert the resin to the desired ionic form (e.g., H⁺ or Na⁺) by treating it with an appropriate acid (e.g., 1 M HCl) or base (e.g., 1 M NaOH).
 - Rinse with deionized water until the effluent is neutral.

- Adsorption Experiment:
 - Prepare a series of cobalt solutions of known concentrations in a suitable matrix (e.g., sulfate medium).
 - Adjust the pH of the solutions to the desired value (e.g., using dilute H₂SO₄ or NaOH).
 - Add a known mass of the pre-conditioned resin to a fixed volume of each cobalt solution in separate flasks.
 - Agitate the flasks at a constant temperature for a predetermined time (e.g., 24 hours) to ensure equilibrium is reached.
- Analysis:
 - Separate the resin from the solution by filtration.
 - Analyze the cobalt concentration in the filtrate using a suitable analytical technique (e.g., Atomic Absorption Spectroscopy - AAS or Inductively Coupled Plasma - ICP).
 - Calculate the amount of cobalt adsorbed per unit mass of resin (q_e) using the formula: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium cobalt concentrations, V is the volume of the solution, and m is the mass of the resin.

II. Dynamic Column Sorption and Elution Protocol

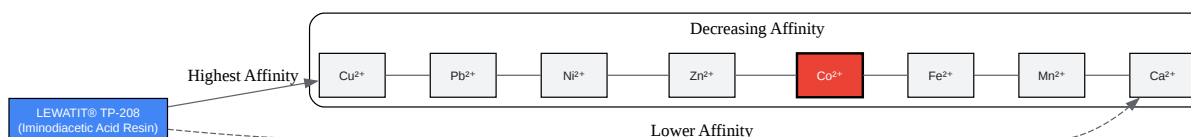
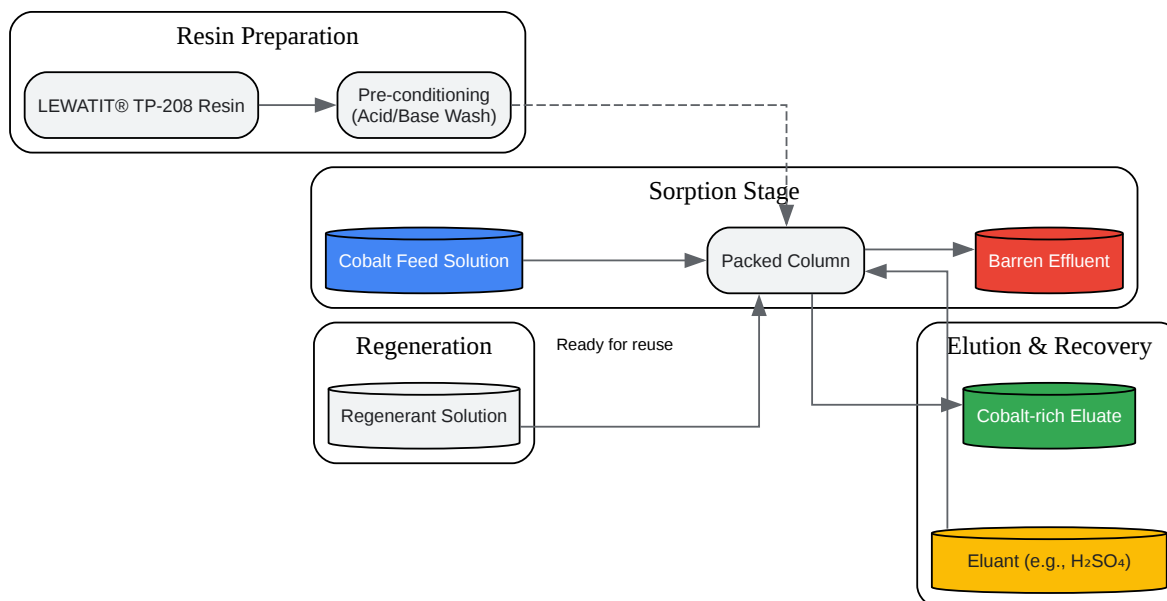
This protocol simulates a continuous industrial process for cobalt recovery.

- Column Preparation:
 - Pack a glass column with a known volume of pre-conditioned LEWATIT® TP-208 resin.
 - Ensure the resin bed is free of air bubbles.
- Sorption (Loading):
 - Pump the cobalt-containing feed solution through the column at a constant flow rate (e.g., 3 bed volumes per hour).[4]

- Collect effluent samples at regular intervals.
- Analyze the cobalt concentration in the effluent samples to generate a breakthrough curve.
- Continue the loading until the cobalt concentration in the effluent reaches a predetermined breakthrough point (e.g., 10% of the feed concentration).
- Washing:
 - Pass deionized water through the column to remove any entrained feed solution.
- Elution (Stripping):
 - Pump an eluant solution (e.g., 1 M H₂SO₄) through the column at a specific flow rate to desorb the cobalt.[\[4\]](#)
 - Collect the eluate in fractions.
 - Analyze the cobalt concentration in each fraction to determine the elution profile and recovery efficiency.
- Regeneration:
 - After elution, regenerate the resin by washing it with a suitable solution (e.g., NaOH for resins used in the H⁺ form) to prepare it for the next cycle.
 - Rinse with deionized water until the effluent is neutral.

Visualizations

Experimental Workflow for Cobalt Recovery



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- To cite this document: BenchChem. [LEWATIT® TP-208 for Selective Cobalt Recovery: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1177401/docs#lewatit-tp-208-for-selective-cobalt-recovery-a-comparative-guide\]](https://www.benchchem.com/product/b1177401/docs#lewatit-tp-208-for-selective-cobalt-recovery-a-comparative-guide)

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